

Application of Acid Red 57 for Staining Nylon Fabrics in Research

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Compound of Interest

Compound Name: Acid Red 57

Cat. No.: B082765

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Application Notes

Acid Red 57 is a synthetic azo dye suitable for the coloration of protein fibers such as silk and wool, as well as synthetic polyamides like nylon.[1][2][3][4][5] Its vibrant red hue and good lightfastness make it a valuable tool for researchers in various fields, including materials science and drug development, where precise and consistent staining of nylon fabrics is required.[1][2] This document provides a detailed protocol for the application of **Acid Red 57** to nylon fabrics for research purposes, along with relevant technical data and visualizations to ensure reproducibility and accuracy.

The dyeing mechanism of acid dyes on nylon fibers is primarily governed by ionic interactions.[6] In an acidic environment, the amino groups ($-NH_2$) of the nylon polymer become protonated, acquiring a positive charge ($-NH_3^+$). **Acid Red 57**, being an anionic dye containing sulfonic acid groups ($-SO_3^-$), is attracted to these positively charged sites on the nylon fiber. This electrostatic attraction, along with van der Waals forces and hydrogen bonding, results in the fixation of the dye to the fabric.[6] The pH of the dye bath is a critical parameter; a lower pH increases the number of cationic sites on the nylon, thereby enhancing dye uptake.[7]

Experimental Protocols

Materials

- Nylon 6 or Nylon 6,6 fabric
- Acid Red 57** (C.I. 17053; CAS 12217-34-4)[1][3]

- Acetic acid (CH_3COOH) or Sulfamic acid (H_3NSO_3)[7][8]
- Sodium sulfate (Na_2SO_4), anhydrous (optional, as a leveling agent)
- Non-ionic wetting agent
- Distilled or deionized water
- Laboratory-grade beakers
- Heating plate with magnetic stirrer
- Thermometer
- pH meter
- Glass rods
- Graduated cylinders
- Analytical balance

Pre-treatment of Nylon Fabric

- Scouring: To ensure uniform dyeing, it is essential to remove any oils, waxes, or other impurities from the nylon fabric. Wash the fabric in a solution containing 1 g/L of a non-ionic wetting agent at 60-70°C for 30 minutes.
- Rinsing: Thoroughly rinse the scoured fabric with hot water followed by cold water to remove any residual wetting agent.
- Drying: Allow the fabric to air dry or use a laboratory oven at a low temperature.

Staining Protocol

- Dye Bath Preparation:
 - Calculate the required volume of the dye bath based on a liquor-to-goods ratio (L:R) of 20:1 (e.g., for 5 grams of fabric, use 100 mL of water).[8]

- In a beaker, dissolve the calculated amount of **Acid Red 57** in distilled water. For a 2% shade on weight of fiber (o.w.f.), use 0.1 g of dye for 5 g of fabric.[8]
- Add a leveling agent, such as 1 g/L sodium sulfate, to the dye bath to promote even dye distribution.
- Add a wetting agent (1 g/L) to improve the fabric's wettability.[9]
- Dyeing Procedure:
 - Immerse the pre-treated and wetted nylon fabric into the dye bath at room temperature.
 - Slowly raise the temperature of the dye bath to 90-100°C at a rate of approximately 2°C per minute while stirring continuously.[8][10]
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[8] Alternatively, for improved exhaustion, the pH can be gradually lowered to 3.75-2.25 using sulfamic acid.[7]
 - Maintain the dyeing temperature at 90-100°C for 30-60 minutes, ensuring the fabric remains fully submerged and is agitated gently to prevent uneven dyeing.[8]
- Post-treatment:
 - After the dyeing period, allow the dye bath to cool down to about 60°C before removing the fabric.
 - Rinse the dyed fabric thoroughly with cold water until the rinse water runs clear.
 - Perform a hot wash with a non-ionic detergent (1 g/L) at 60°C for 15 minutes to remove any unfixed dye.
 - Rinse again with cold water.
 - Squeeze out excess water and allow the fabric to air dry.

Data Presentation

Table 1: Physicochemical Properties of Acid Red 57

Property	Value	Reference
C.I. Name	Acid Red 57	[1][3]
CAS Number	12217-34-4	[1][2][3]
Molecular Formula	C ₂₄ H ₂₁ N ₄ NaO ₆ S ₂	[1][2][3][5]
Molecular Weight	548.57 g/mol	[1][3][5]
Solubility in Water (90°C)	70 g/L	[1][3][4]
Appearance	Bright red powder	[1][3][4]

Table 2: Fastness Properties of Acid Red 57 on Polyamide Fabric

Fastness Test	ISO Standard Rating (1-5)	AATCC Standard Rating (1-5)	Reference
Light Fastness	5-6	5-6	[1]
Soaping (Fading)	4-5	4	[1]
Soaping (Staining)	4-5	4	[1]
Perspiration (Fading)	4	3-4	[1]
Oxygen Bleaching (Stain)	3-4	1	[1]
Seawater (Fading)	-	3-4	[1]

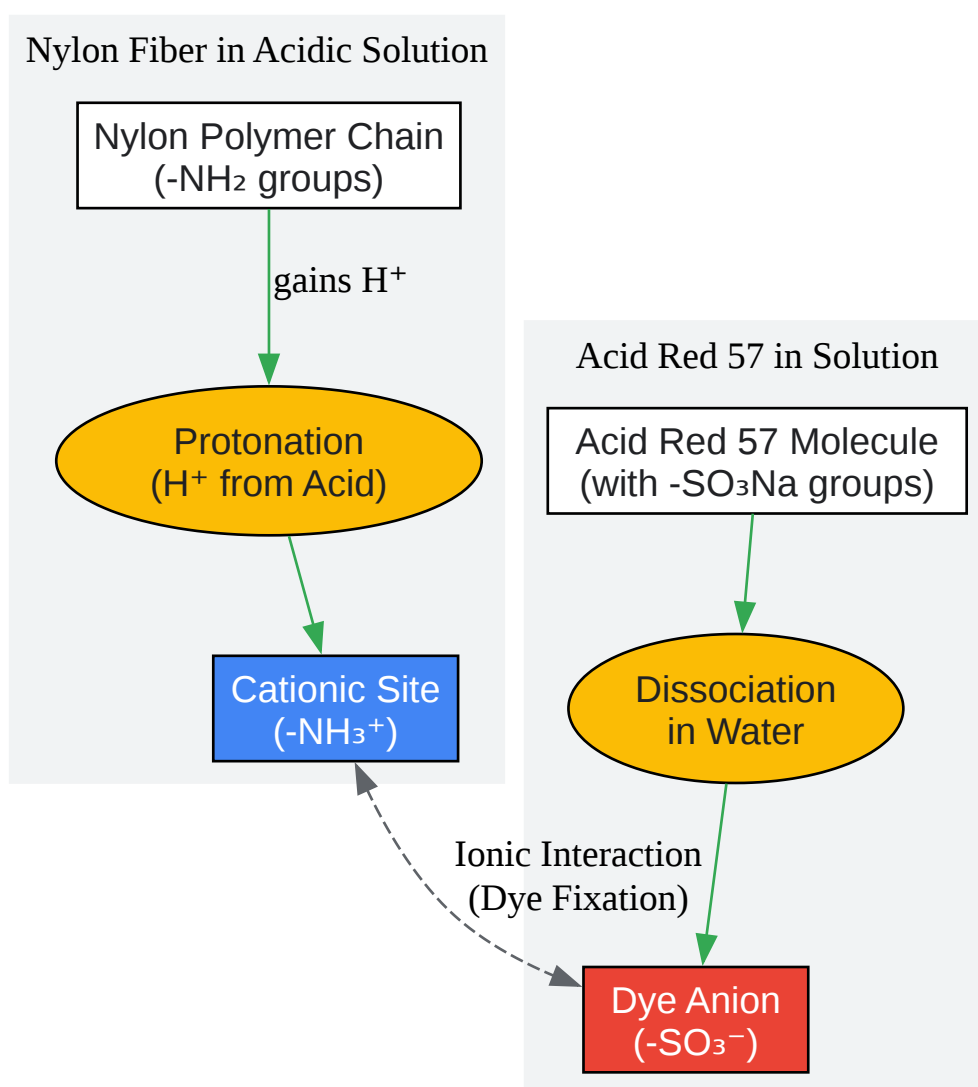
Note: Fastness ratings are on a scale of 1 to 5 (or 1-8 for lightfastness), where a higher number indicates better fastness.

Mandatory Visualization



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Caption: Experimental workflow for staining nylon fabric with **Acid Red 57**.



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Caption: Signaling pathway of **Acid Red 57** binding to nylon fiber.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. CAS 12217-34-4: Acid Red 57 | CymitQuimica [cymitquimica.com]
- 3. ACID RED 57|CAS NO.12217-34-4 [chinainterdyes.com]
- 4. chembk.com [chembk.com]
- 5. hztya.com [hztya.com]
- 6. textilelearner.net [textilelearner.net]
- 7. US5364417A - Method of dyeing nylon fiber with acid dye: sullfamic acid - Google Patents [patents.google.com]
- 8. textilestudycenter.com [textilestudycenter.com]
- 9. scribd.com [scribd.com]
- 10. Sustainable Dyeing Process for Nylon 6 Fabrics by Rhubarb Flower Using Different Bio-Mordants | MDPI [mdpi.com]
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